

A Comprehensive Technical Guide to Furosemide Impurity A: Identification, Analysis, and Control

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Compound of Interest

Compound Name: 2-Hydroxy-3-sulfamoylbenzoic acid

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Introduction

Furosemide, a potent loop diuretic, is a cornerstone in the management of edema associated with congestive heart failure, liver cirrhosis, and renal disease. Its mechanism of action involves the inhibition of the Na-K-Cl cotransporter in the thick ascending limb of the Loop of Henle, leading to a significant increase in the excretion of water and electrolytes. The stringent quality control of Furosemide is paramount to ensure its therapeutic efficacy and patient safety. A critical aspect of this quality control is the identification, quantification, and control of impurities that may arise during the synthesis of the active pharmaceutical ingredient (API) or through its degradation.^[1]

This in-depth technical guide focuses on a key related substance: Furosemide Impurity A. As a known process-related impurity and potential degradant, a thorough understanding of Impurity A is essential for any scientist involved in the development, manufacturing, or analysis of Furosemide. This guide provides a comprehensive overview of its chemical identity, analytical

methodologies for its characterization, its formation pathways, and strategies for its control, all grounded in scientific principles and regulatory expectations.

Part 1: Core Chemical and Physical Properties

Furosemide Impurity A is a positional isomer of Furosemide, which underscores the importance of robust analytical techniques capable of distinguishing between structurally similar molecules.

Chemical Identity

- Chemical Name: 2-chloro-4-((furan-2-ylmethyl)amino)-5-sulfamoylbenzoic acid[2][3][4]
- Synonyms: Iso Furosemide, Isolasis, USP Furosemide Related Compound A[3][5]
- CAS Number: 4818-59-1[2][5][6][7][8]

Molecular Formula and Weight

- Molecular Formula: $C_{12}H_{11}ClN_2O_5S$ [2][5][6][7][8]
- Molecular Weight: 330.74 g/mol [2][3][5][6][7][8][9]

Structural Representation

The chemical structures of Furosemide and Furosemide Impurity A are presented below for comparison. The key difference lies in the position of the furfurylamino group on the benzoic acid ring.

Furosemide

Furosemide Impurity A

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Caption: Chemical structures of Furosemide and Furosemide Impurity A.

Physicochemical Properties

Property	Value	Source
Appearance	Off-white solid	[9]
Melting Point	197 °C (decomposition)	
Solubility	Soluble in Methanol-DMSO	[9]
Storage	2-8 °C	[9]

Part 2: Analytical Characterization

The accurate detection and quantification of Furosemide Impurity A necessitate the use of validated, stability-indicating analytical methods. High-Performance Liquid Chromatography (HPLC) is the most common technique employed for this purpose.

High-Performance Liquid Chromatography (HPLC-UV)

A robust HPLC method is essential for separating Furosemide Impurity A from the parent drug and other related substances. The European Pharmacopoeia (EP) and the United States Pharmacopoeia (USP) both provide methodologies for the analysis of Furosemide and its impurities.

A typical HPLC method for the analysis of Furosemide and its impurities would involve the following:

- **Column:** A C8 or C18 reversed-phase column is commonly used. For instance, a Supelcosil C8 (250 mm x 4.6 mm, 5-µm particle size) or an Agilent Eclipse XDB C18 (150 x 4.6 mm, 5 µm) column can provide good resolution.[6][10]
- **Mobile Phase:** A buffered aqueous solution mixed with an organic modifier is typical. For example, a mixture of a phosphate buffer (pH adjusted to 7.0) and 1-propanol or a gradient of a potassium dihydrogen phosphate buffer and methanol.[6][10]
- **Flow Rate:** A flow rate of 1.0 mL/min is often employed.[10]

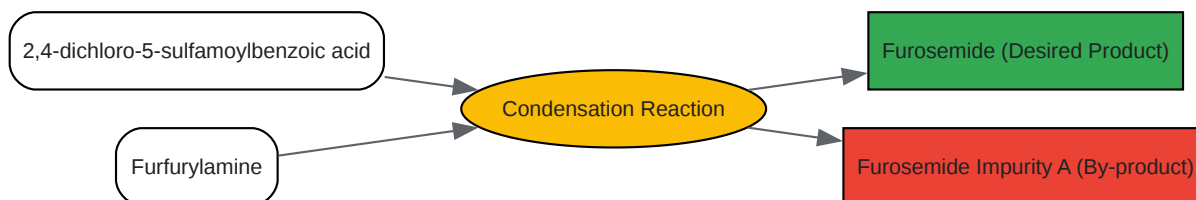
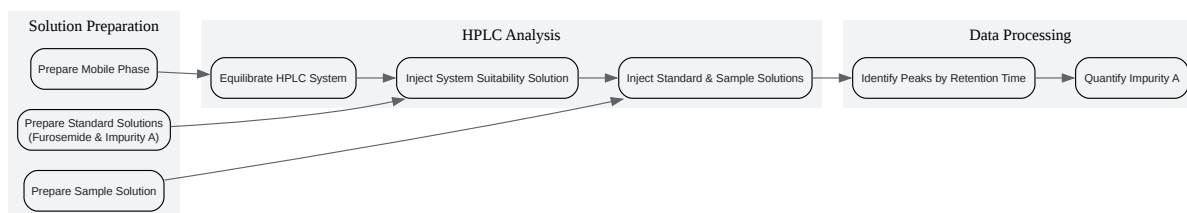
- Detection: UV detection at a wavelength of approximately 238 nm or 272 nm is suitable for both Furosemide and its impurities.[7][10]
- Injection Volume: A 20 µL injection volume is a common starting point.

System Suitability: According to the European Pharmacopoeia monograph for Furosemide, the analytical method must be able to resolve Furosemide from Impurity A. A resolution factor (Rs) of at least 4.0 between the peaks for Furosemide and Furosemide Impurity A is required.[11]

Experimental Protocol: HPLC Analysis of Furosemide Impurity A

- Preparation of Mobile Phase: Prepare the mobile phase as specified in the relevant pharmacopeial monograph or validated in-house method. For example, a mixture of 0.01 mol/L KH₂PO₄ buffer solution and methanol.[6]
- Preparation of Standard Solutions:
 - Accurately weigh a suitable amount of USP Furosemide RS and Furosemide Related Compound A RS to prepare a system suitability solution.
 - Prepare individual standard solutions of Furosemide and Furosemide Impurity A at known concentrations.
- Preparation of Sample Solution: Accurately weigh and dissolve the Furosemide sample to be tested in the mobile phase to achieve a known concentration.
- Chromatographic Analysis:
 - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
 - Inject the system suitability solution to verify the resolution between Furosemide and Impurity A, and other system suitability parameters.
 - Inject the standard and sample solutions.
- Data Analysis:

- Identify the peaks for Furosemide and Impurity A in the sample chromatogram based on their retention times compared to the standards.
- Quantify the amount of Impurity A in the sample using the peak area and the concentration of the standard.



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